

# Application Notes and Protocols: "Antibiotic Adjuvant 3" in a Mouse Infection Model

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## Compound of Interest

Compound Name: Antibiotic adjuvant 3

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## Introduction

Antibiotic resistance is a significant global health threat, necessitating the development of novel therapeutic strategies. One promising approach is the use of antibiotic adjuvants, which are compounds that enhance the efficacy of existing antibiotics.[1][2][3] These adjuvants typically have little to no antimicrobial activity on their own but can overcome bacterial resistance mechanisms when used in combination with antibiotics.[4][5][6] This document provides detailed application notes and protocols for a novel investigational agent, "**Antibiotic Adjuvant 3**" (AA3), in a mouse infection model. AA3 is a synthetic molecule designed to increase the permeability of the outer membrane of Gram-negative bacteria, thereby potentiating the activity of various classes of antibiotics.

## Mechanism of Action

"**Antibiotic Adjuvant 3**" acts as a membrane-permeabilizing agent. It is hypothesized to interact with the lipopolysaccharide (LPS) layer of the Gram-negative outer membrane, disrupting its integrity and allowing for increased intracellular accumulation of co-administered antibiotics. This action restores the efficacy of antibiotics that are normally excluded by the bacterial outer membrane or expelled by efflux pumps.



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## References

- 1. Antibiotic adjuvants: synergistic tool to combat multi-drug resistant pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 'Adjuvant molecules' can help fight antibiotic resistance: Study | 'Adjuvant molecules' can help fight antibiotic resistance: Study [thefederal.com]
- 4. Antibiotic Adjuvants: A Versatile Approach to Combat Antibiotic Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Antibiotic Adjuvants for Combatting Antimicrobial Resistance [asm.org]
- 6. Dual-Functional Antibiotic Adjuvant Displays Potency against Complicated Gram-Negative Bacterial Infections and Exhibits Immunomodulatory Properties - PMC [pmc.ncbi.nlm.nih.gov]
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